

Trimetozine metabolite profiling compared to parent compound

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Compound Focus: Trimetozine

CAS No.: 635-41-6

Cat. No.: S545903

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Trimetozine: Parent Compound Profile

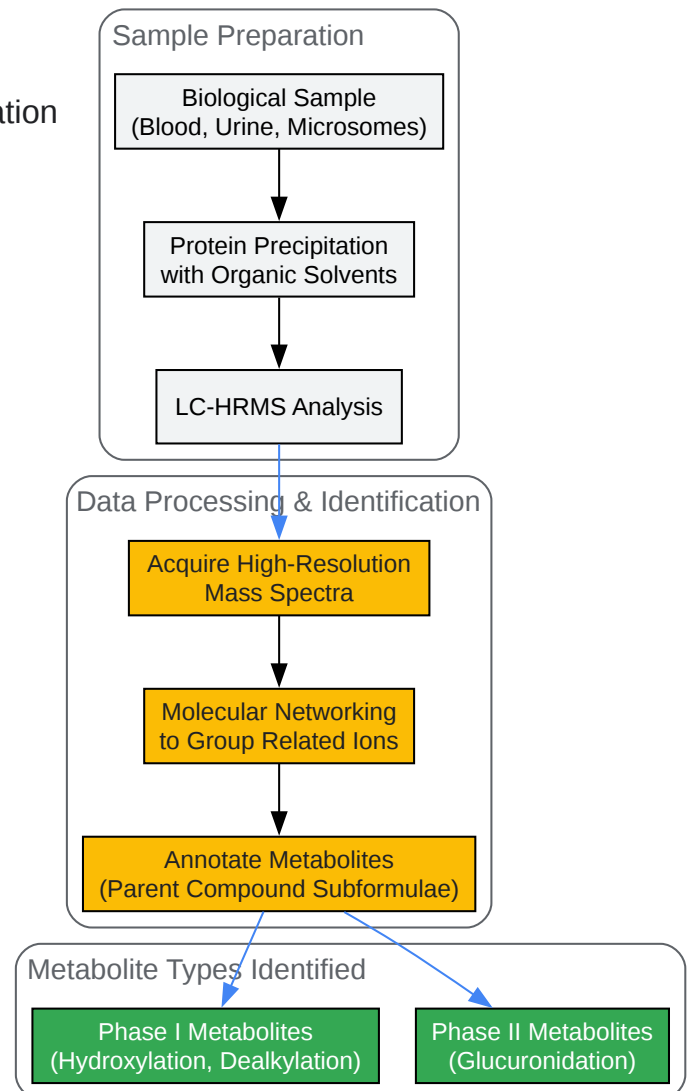
The table below summarizes the key chemical and pharmacological information available for the parent drug, **trimetozine**.

Attribute	Description
IUPAC Name	Morpholin-4-yl-(3,4,5-trimethoxyphenyl)methanone [1]
Molecular Formula	C ₁₄ H ₁₉ NO ₅ [2] [1]
Molecular Weight	281.30 g/mol [2] [1]
CAS Registry Number	635-41-6 [2] [1]
Pharmacological Activity	Orally active sedative with mild tranquilizing/anxiolytic effects [2] [1]
Mechanism of Action	Unclear/not fully elucidated [1]
Chemical Structure	A morpholine ring connected to a trimethoxybenzene ring via a carbonyl (amide) group [3] [1]

Methodologies for Metabolite Profiling

Although **trimetozine** metabolite data is lacking, modern analytical workflows for characterizing drug metabolites are well-established. The following workflow and description outline a standard approach.

Figure 1. Workflow for Drug Metabolite Identification



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Workflow Stages Explained

- **Sample Preparation and Analysis:** Biological samples (urine, blood, or incubations with human liver microsomes) undergo protein precipitation using cold organic solvents like acetonitrile and isopropanol. The resulting extract is then analyzed by **Liquid Chromatography coupled to High-Resolution Mass Spectrometry (LC-HRMS)**, which separates compounds and provides accurate mass data [4] [5].
- **Data Processing and Metabolite Identification:** HRMS data is processed using computational strategies. **Molecular networking** clusters ions with similar fragmentation patterns, helping to identify metabolites structurally related to the parent drug [5]. The **parent subformula graph** method scores candidate formulae for fragments based on the rule that a metabolite's formula must be a subformula of the parent drug's formula [6].
- **Common Metabolic Pathways:** These methodologies typically identify two classes of metabolites. **Phase I metabolites** involve reactions like hydroxylation or dealkylation (e.g., O-despropylation, N-desethylation). **Phase II metabolites** are formed via conjugation reactions, such as glucuronidation [5].

Research Recommendations

Given the absence of specific data on **trimetozine**, here are actionable steps you could take to profile its metabolites:

- **Initiate In Vitro Studies:** Conduct metabolism studies using **human liver microsome (pHLM) assays** to predict primary Phase I metabolic pathways [4].
- **Employ Untargeted LC-HRMS:** This is the gold-standard method for detecting and identifying unknown drug metabolites in complex biological samples [5].
- **Utilize Advanced Data Processing:** Apply **molecular networking** and **parent subformula graph** techniques to your HRMS data to systematically identify and annotate **trimetozine** metabolites [6] [5].

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References

1. Trimetozine [en.wikipedia.org]
2. Trimetozine | Sedative [medchemexpress.com]
3. LQFM289: Electrochemical and Computational Studies of a ... [pmc.ncbi.nlm.nih.gov]
4. Analytical Methodologies for the Characterization and ... [pubmed.ncbi.nlm.nih.gov]
5. Comparison of the Metabolic Profiles Associated with ... [mdpi.com]
6. Determining the parent and associated fragment formulae in ... [jcheminf.biomedcentral.com]

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